

Application Note: Hsd17B13-IN-48 for the Investigation of HSD17B13 Protein Interactions

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Compound of Interest

Compound Name: *Hsd17B13-IN-48*

Cat. No.: *B12384644*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

17 β -hydroxysteroid dehydrogenase 13 (HSD17B13) is a lipid droplet-associated protein predominantly expressed in the liver.[1][2][3] Emerging evidence highlights its significant role in the pathogenesis of non-alcoholic fatty liver disease (NAFLD) and its progression to non-alcoholic steatohepatitis (NASH).[1][2][4] HSD17B13 is involved in several metabolic processes, including steroid, fatty acid, and retinol metabolism.[1][4] Genetic studies have shown that loss-of-function variants in the HSD17B13 gene are protective against chronic liver diseases, making it a compelling therapeutic target.[1][3][5]

HSD17B13 exerts its function through complex interactions with other proteins and signaling pathways. It has been shown to interact with adipose triglyceride lipase (ATGL) to regulate lipolysis.[6] Its expression is influenced by pathways involving Liver X receptor- α (LXR- α) and sterol regulatory binding protein-1c (SREBP-1c).[1][6] Furthermore, HSD17B13 may influence inflammatory pathways such as NF- κ B and MAPK signaling.[2] More recently, HSD17B13 has been implicated in activating PAF/STAT3 signaling to promote leukocyte adhesion in chronic liver inflammation.[7]

This application note describes the use of **Hsd17B13-IN-48**, a selective small molecule inhibitor of HSD17B13, as a tool to probe the protein's interactions and downstream signaling functions.

Hsd17B13-IN-48: A Tool for HSD17B13 Research

Hsd17B13-IN-48 is a potent and selective inhibitor designed to target the enzymatic activity of HSD17B13. By modulating HSD17B13 function, this compound allows for the detailed study of its role in cellular processes and its network of protein-protein interactions.

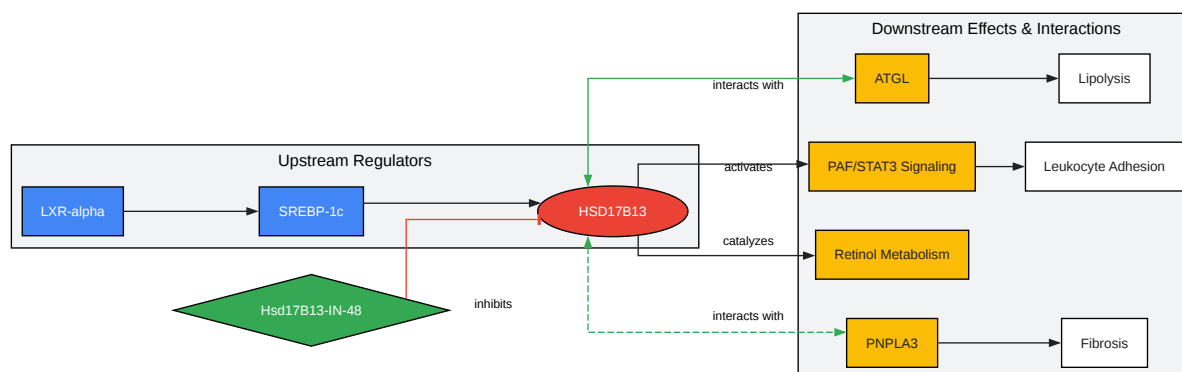
Illustrative Quantitative Data

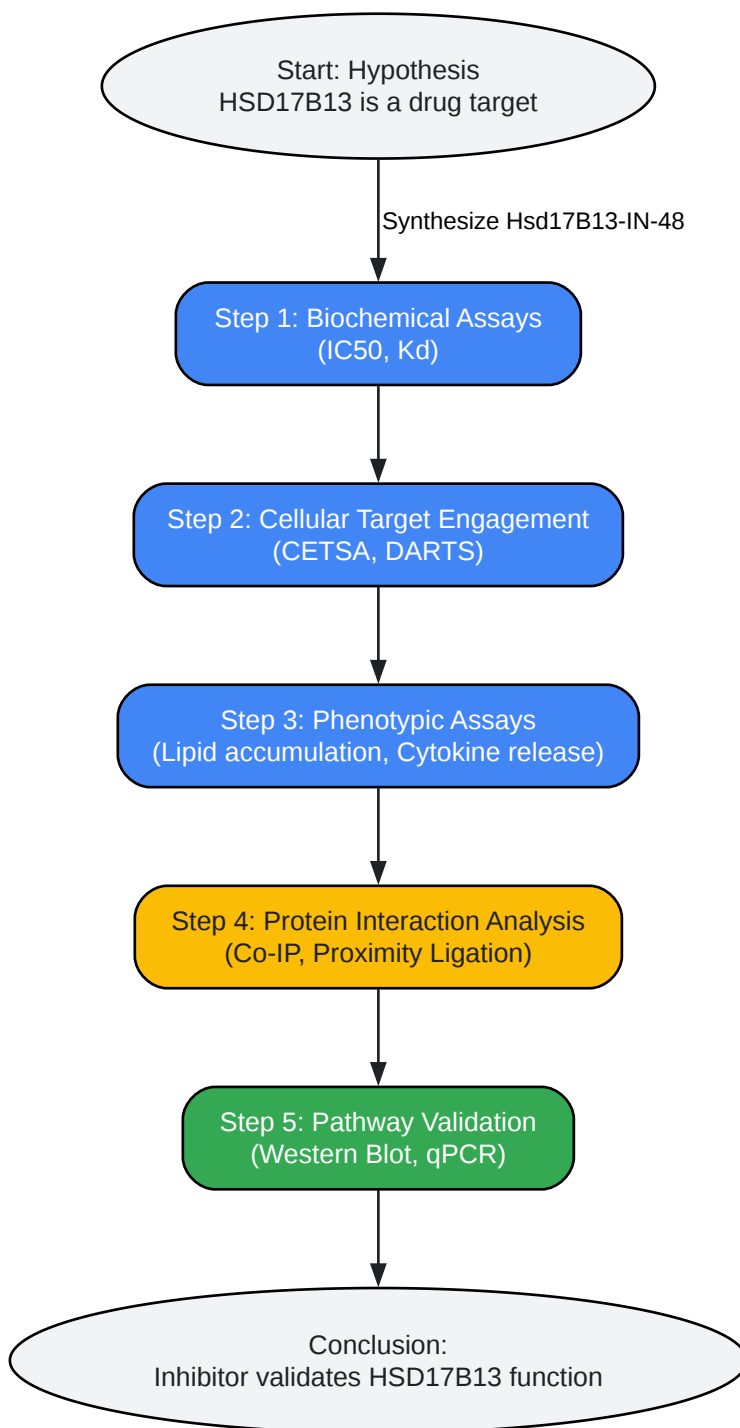
The following table summarizes the typical biochemical and cellular activity for **Hsd17B13-IN-48**. (Note: This data is for illustrative purposes.)

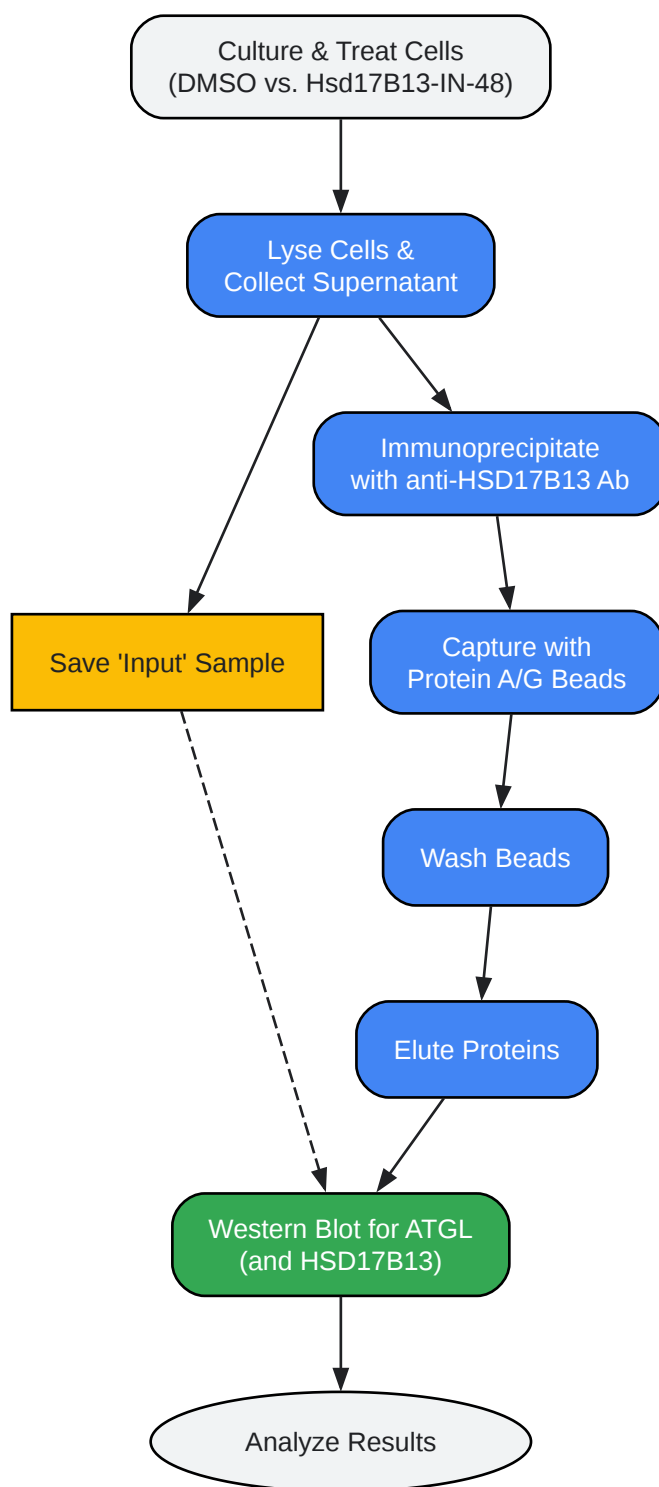
Parameter	Value	Assay Condition
Biochemical IC ₅₀	50 nM	Recombinant human HSD17B13, enzymatic assay
Binding Affinity (Kd)	120 nM	Surface Plasmon Resonance (SPR)
Cellular EC ₅₀	500 nM	Huh7 cells, lipid accumulation assay
Selectivity	>100-fold	Against other HSD17B family members

Signaling Pathways and Experimental Workflows

Visualizing the complex biological context and experimental strategies is crucial for effective research. The following diagrams illustrate the key signaling pathways involving HSD17B13 and standardized workflows for investigating its interactions using **Hsd17B13-IN-48**.







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